

# A Comprehensive Technical Guide to the Physical Properties of Benzonitrile

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## Compound of Interest

Compound Name: Benzonitrile

Cat. No.: B105546

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a detailed overview of the physical properties of **benzonitrile**, a versatile aromatic organic compound. The information is presented in a clear and structured format, including tabulated quantitative data, detailed experimental protocols for property determination, and visualizations of relevant metabolic pathways to support research and development activities.

## Physical and Chemical Properties of Benzonitrile

**Benzonitrile** ( $C_6H_5CN$ ), also known as cyanobenzene or phenyl cyanide, is a colorless liquid with a characteristic almond-like odor. It is a widely used solvent and a key intermediate in the synthesis of various chemicals, including pharmaceuticals, dyes, and rubber.<sup>[1]</sup>

## Quantitative Data Summary

The key physical properties of **benzonitrile** are summarized in the tables below for easy reference and comparison.

Table 1: General Physical Properties of **Benzonitrile**

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>5</sub> N
Molecular Weight	103.12 g/mol [2]
Appearance	Colorless liquid[1]
Odor	Almond-like[2]

Table 2: Thermodynamic Properties of **Benzonitrile**

Property	Value
Melting Point	-13 °C (260 K)[1][3]
Boiling Point	191 °C (464 K)[4][5]
Flash Point	75 °C (167 °F)[3]
Autoignition Temperature	550 °C (823 K)
Vapor Pressure	1 hPa at 20 °C[4]
Heat of Vaporization	45.2 kJ/mol
Heat of Fusion	12.8 kJ/mol

Table 3: Optical and Electrical Properties of **Benzonitrile**

Property	Value
Refractive Index (n <sub>D</sub> <sup>20</sup> )	1.528[4][6]
Dielectric Constant	26.00
Dipole Moment	4.28 D

Table 4: Solubility and Density of **Benzonitrile**

Property	Value
Density	1.01 g/cm <sup>3</sup> at 20 °C[3]
Solubility in Water	<0.5 g/100 mL at 22 °C[1]
Solubility in Organic Solvents	Miscible with ethanol, acetone, benzene, and toluene[3]

## Experimental Protocols for Physical Property Determination

Accurate determination of physical properties is crucial for the application of **benzonitrile** in research and industry. The following are detailed methodologies for measuring key physical parameters.

### Determination of Melting Point

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For **benzonitrile**, which is a liquid at room temperature, this protocol would be applicable for its solidification and subsequent melting.

Methodology: Capillary Tube Method

- **Sample Preparation:** A small amount of liquid **benzonitrile** is cooled below its melting point (-13 °C) until it solidifies. A small amount of the powdered solid is then introduced into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a melting point apparatus, such as a Thiele tube or an automated instrument.
- **Heating:** The apparatus is heated slowly and steadily, at a rate of 1-2 °C per minute, to ensure uniform temperature distribution.
- **Observation:** The temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the last crystal melts (the completion of melting) are

recorded. The range between these two temperatures is the melting point range. For a pure substance, this range is typically narrow (0.5-1 °C).

## Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Methodology: Distillation Method

- **Apparatus Setup:** A distillation flask is filled with a small volume of **benzonitrile** and a few boiling chips to ensure smooth boiling. A thermometer is positioned in the neck of the flask with the top of the bulb level with the side arm leading to the condenser.
- **Heating:** The flask is heated gently. As the liquid boils, the vapor rises and surrounds the thermometer bulb.
- **Observation:** The temperature is recorded when it becomes constant. This stable temperature, at which the liquid and vapor are in equilibrium, is the boiling point. The atmospheric pressure should also be recorded as the boiling point varies with pressure.

## Determination of Density

Density is the mass of a substance per unit of volume.

Methodology: Pycnometer Method

- **Measurement of Empty Pycnometer Mass:** A clean, dry pycnometer (a small glass flask of a known volume) is weighed accurately.
- **Measurement of Pycnometer Mass with Sample:** The pycnometer is filled with **benzonitrile**, ensuring no air bubbles are present. The excess liquid is wiped off, and the pycnometer is weighed again.
- **Measurement of Pycnometer Mass with Water:** The pycnometer is emptied, cleaned, and filled with distilled water of a known temperature and weighed.

- Calculation: The density of **benzonitrile** is calculated using the following formula: Density of **Benzonitrile** =  $\frac{[(\text{Mass of Pycnometer} + \text{Benzonitrile}) - (\text{Mass of empty Pycnometer})]}{[(\text{Mass of Pycnometer} + \text{Water}) - (\text{Mass of empty Pycnometer})]} \times \text{Density of Water}$

## Determination of Solubility

Solubility is the ability of a substance to dissolve in a solvent.

Methodology: Visual Method

- Sample Preparation: A known volume of the solvent (e.g., water or an organic solvent) is placed in a test tube.
- Addition of Solute: A small, measured amount of **benzonitrile** is added to the test tube.
- Mixing: The mixture is agitated vigorously for a set period.
- Observation: The solution is observed to see if the **benzonitrile** has completely dissolved. If it has, more **benzonitrile** is added until the solution becomes saturated (i.e., no more solute dissolves). The solubility is then expressed as the mass or volume of solute per volume or mass of solvent.

## Determination of Refractive Index

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material.

Methodology: Abbe Refractometer

- Calibration: The refractometer is calibrated using a standard liquid with a known refractive index, such as distilled water.
- Sample Application: A few drops of **benzonitrile** are placed on the prism of the refractometer.
- Measurement: The prism is closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the knob until the boundary line between the light and dark regions is sharp and centered on the crosshairs.

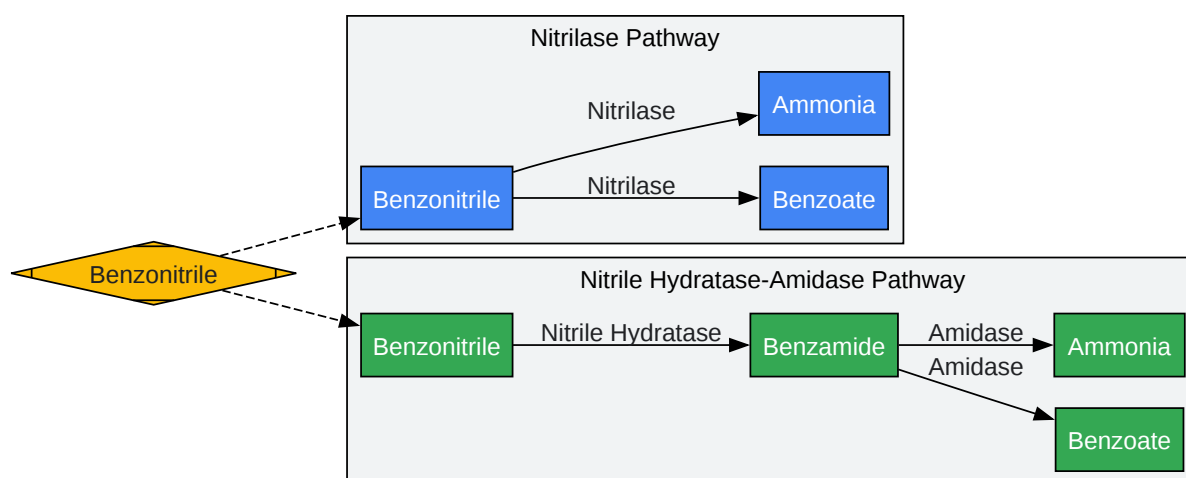
- Reading: The refractive index is read directly from the instrument's scale. The temperature should be controlled and recorded as the refractive index is temperature-dependent.

## Metabolic and Degradation Pathways of Benzonitrile

Understanding the metabolic fate of **benzonitrile** is critical for drug development and environmental science. **Benzonitrile** undergoes different biotransformation pathways in microorganisms and animals.

### Microbial Degradation of Benzonitrile

In various microorganisms, **benzonitrile** is degraded into less toxic compounds through two primary enzymatic pathways.

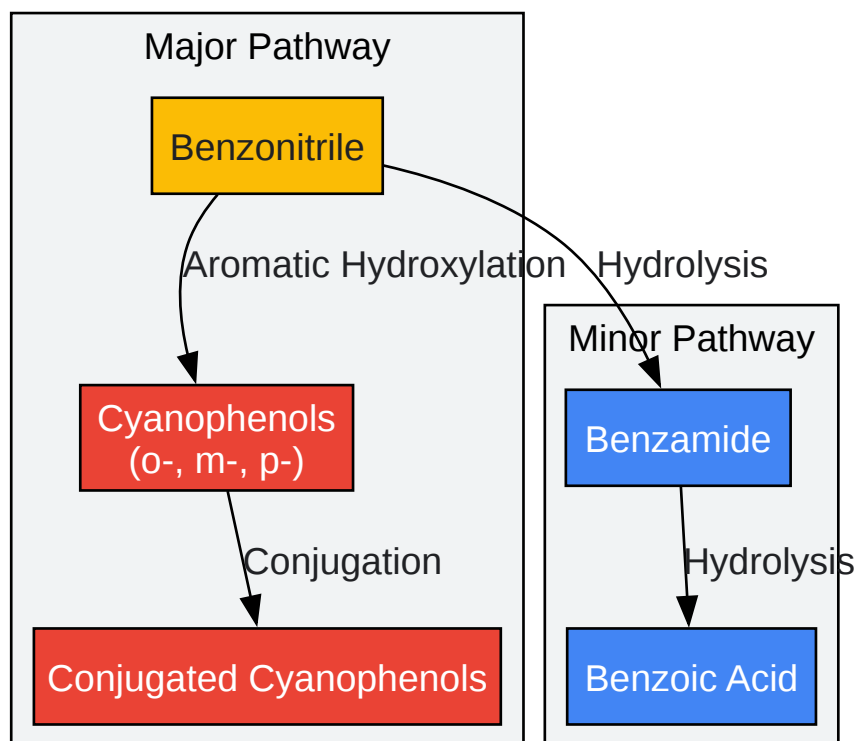


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Caption: Microbial degradation pathways of **benzonitrile**.

### Metabolic Pathway of Benzonitrile in Animals

In animal systems, the primary metabolic route for **benzonitrile** involves hydroxylation of the aromatic ring, followed by conjugation. A minor pathway involves the hydrolysis of the nitrile group. Notably, **benzonitrile** does not typically release cyanide in vivo.[3]

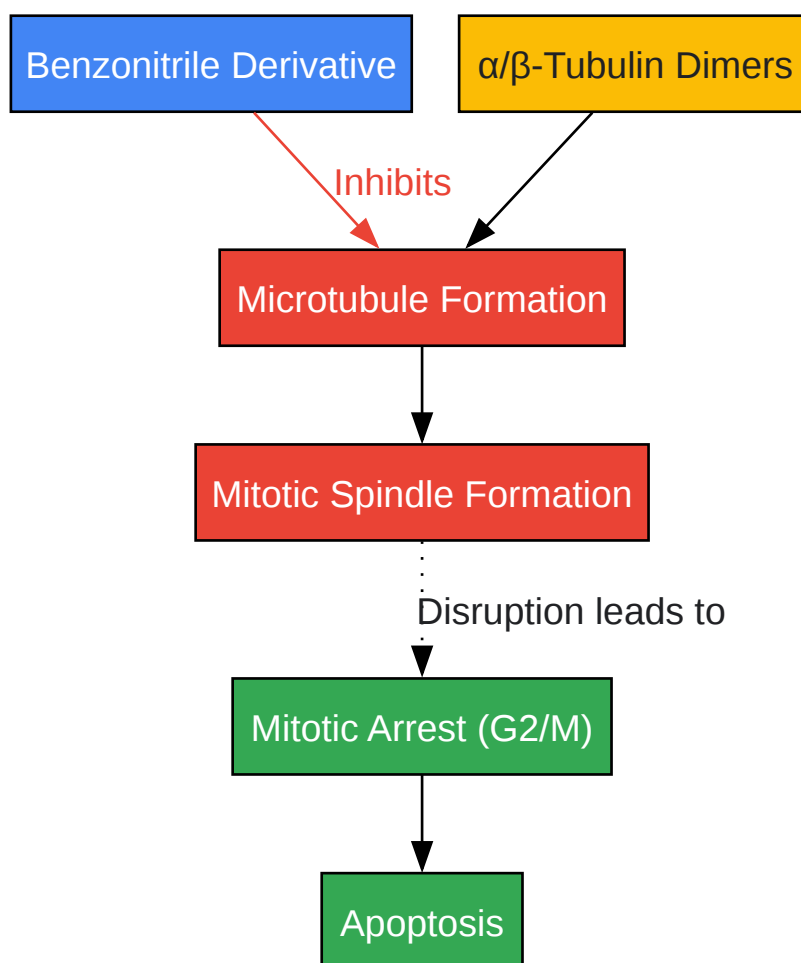


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Caption: Metabolic pathways of **benzonitrile** in animals.

## Role of Benzonitrile Derivatives in Drug Development

Certain derivatives of **benzonitrile** have been identified as potent inhibitors of tubulin polymerization. This mechanism is crucial for their anticancer activity, as it disrupts the formation of the mitotic spindle in rapidly dividing cancer cells, leading to cell cycle arrest and apoptosis.



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Caption: Mechanism of tubulin polymerization inhibition by **benzonitrile** derivatives.

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